

Application Notes and Protocols for In Vivo Studies with Trimethaphan Camsylate

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Compound of Interest

Compound Name: Trimethaphan Camsylate

Cat. No.: B1683645

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the in vivo use of **trimethaphan camsylate**, a short-acting ganglionic blocking agent. The information is intended to guide researchers in designing and executing preclinical studies that require the induction of controlled hypotension or the investigation of autonomic nervous system function.

Introduction

Trimethaphan camsylate is a non-depolarizing competitive antagonist of nicotinic acetylcholine receptors (nAChRs) located within the autonomic ganglia.^[1] By blocking these receptors, it effectively inhibits neurotransmission in both the sympathetic and parasympathetic nervous systems.^[1] This dual action leads to a rapid and reversible reduction in blood pressure, making it a valuable tool for specific research applications. Its primary clinical and research applications include the induction of controlled hypotension during surgery to minimize bleeding, the management of hypertensive emergencies, and the physiological study of the autonomic nervous system.^{[2][3]}

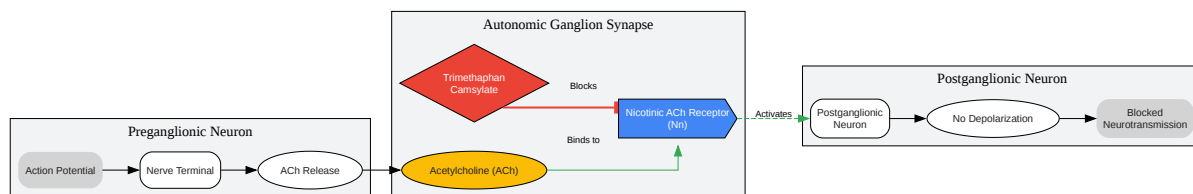
Mechanism of Action

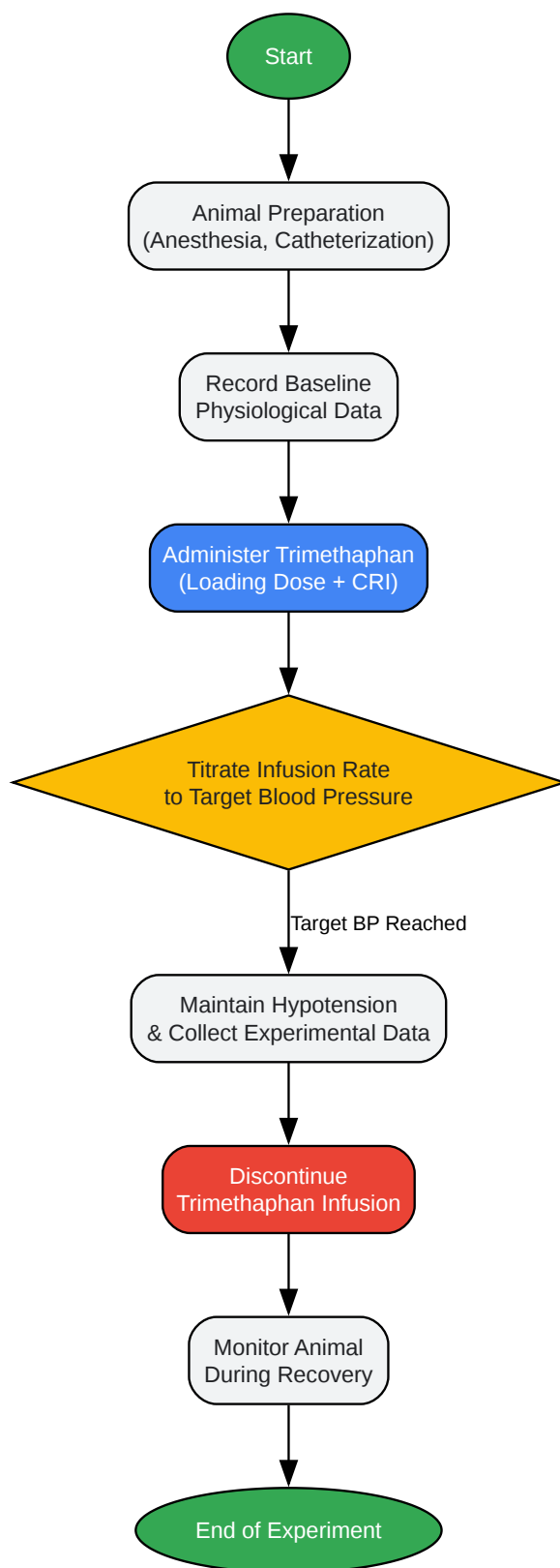
Trimethaphan camsylate exerts its pharmacological effects by competing with the endogenous neurotransmitter, acetylcholine (ACh), at the neuronal nicotinic (Nn) cholinergic receptors on postganglionic neurons within the autonomic ganglia.^[1] This competitive antagonism prevents the depolarization of the postsynaptic membrane, thereby blocking the

transmission of nerve impulses from preganglionic to postganglionic neurons in both the sympathetic and parasympathetic pathways.

The blockade of sympathetic ganglia leads to a reduction in adrenergic tone on blood vessels, resulting in vasodilation and a subsequent decrease in peripheral resistance and blood pressure. The concurrent blockade of parasympathetic ganglia can lead to side effects such as tachycardia (by blocking vagal input to the heart), mydriasis, and reduced gastrointestinal motility.

Signaling Pathway of Trimethaphan Camsylate Action





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References

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- 3. go.drugbank.com [go.drugbank.com]
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